

# Essential Safety and Handling Protocols for **TMPyP**

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## *Compound of Interest*

Compound Name: *Tmpyp*

Cat. No.: *B560291*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TMPyP** (meso-Tetra(4-N-methylpyridyl)porphine). Adherence to these procedures is vital for ensuring personal safety and proper disposal.

## Hazard Identification and Personal Protective Equipment

**TMPyP** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.<sup>[1]</sup> Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Category	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for larger quantities or when there is a risk of splashing.	Protects against airborne particles and splashes, preventing serious eye irritation.[1][2][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Double-gloving is recommended.	Prevents skin contact and irritation.[1][2][4][5] Gloves should be inspected before use and changed frequently, especially if contaminated.
Body Protection	A disposable, water-repellent laboratory coat or jumpsuit.	Provides a barrier against accidental spills and contamination of personal clothing.[4]
Respiratory Protection	An N95 dust mask or a respirator with a P100 filter should be used when handling the powder form to avoid inhalation.[2][6]	Protects the respiratory system from irritation caused by inhaling fine particles of the compound.[1]

## Safe Handling and Storage Workflow

The following diagram outlines the essential steps for the safe handling and disposal of **TMPyP**.



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Caption: A flowchart illustrating the key stages of safely handling **TMPyP**, from initial preparation to final disposal.

## Procedural Guidance

Handling:

- Always handle **TMPyP** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[7\]](#)
- Avoid the formation of dust when working with the powdered form.[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly after handling the substance.[\[7\]](#)

Storage:

- Store **TMPyP** in a tightly closed container in a dry and well-ventilated place.
- Keep it away from incompatible materials and foodstuff containers.[\[8\]](#)

## Emergency and Disposal Plans

First Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. <a href="#">[7]</a>
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. <a href="#">[7]</a> <a href="#">[8]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. <a href="#">[7]</a> <a href="#">[8]</a>

In all cases of exposure, seek medical attention.

#### Accidental Release Measures:

- Ensure adequate ventilation and evacuate personnel from the affected area.
- Wear appropriate PPE during cleanup.
- Avoid generating dust.
- Prevent the substance from entering drains.[\[8\]](#)
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[8\]](#)

#### Disposal Plan:

- **TMPyP** and any contaminated materials should be treated as hazardous waste.
- Dispose of the waste in accordance with local, state, and federal regulations.
- Do not dispose of it in the regular trash or pour it down the drain.[\[9\]](#)

- All disposable materials contaminated with **TMPyP** must be collected and disposed of as hazardous waste.[10]

## Chemical and Physical Properties

Property	Value
Appearance	Violet powder[7]
Melting Point	>300°C[7][11]
Water Solubility	Soluble (50 mM)[6][7]
Molecular Formula	C <sub>72</sub> H <sub>66</sub> N <sub>8</sub> O <sub>12</sub> S <sub>4</sub> [7]
Molecular Weight	1363.6 g/mol [7]

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## References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- 3. hsa.ie [hsa.ie]
- 4. uthsc.edu [uthsc.edu]
- 5. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 6. 5,10,15,20-Tetrakis(1-methyl-4-pyridinio)porphyrin tetra(p-toluenesulfonate) Dye content 97 36951-72-1 [sigmaaldrich.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. targetmol.com [targetmol.com]
- 9. dtsc.ca.gov [dtsc.ca.gov]
- 10. drexel.edu [drexel.edu]

- 11. Cas 36951-72-1, TMPYP | lookchem [lookchem.com]
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